

Application Notes and Protocols: Lactate Uptake Assay Using AZD3965

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Compound of Interest

Compound Name: AZD3965
CAS No.: 1448671-31-5
Cat. No.: B1666217

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Introduction

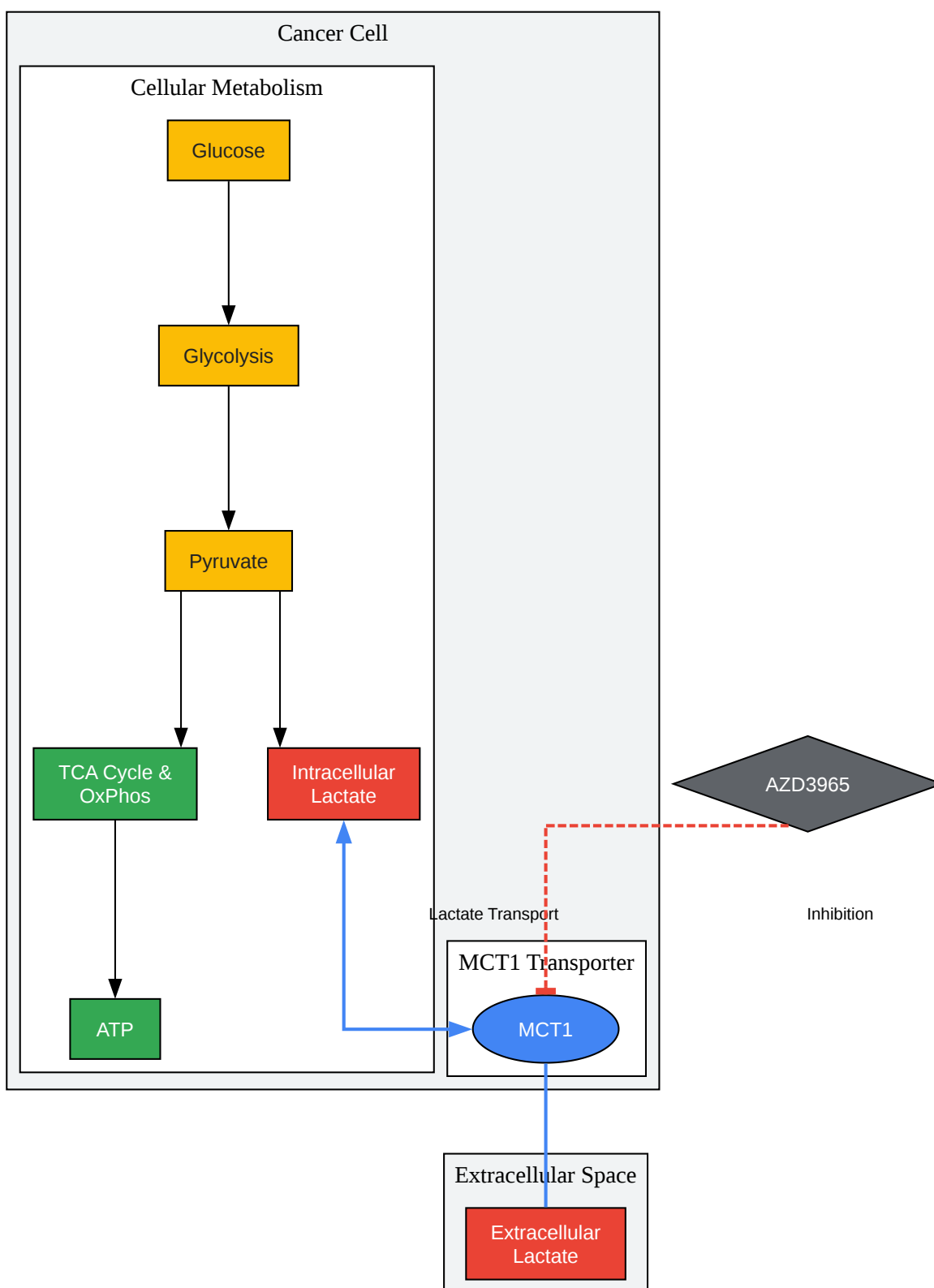
Lactate, once considered a metabolic waste product of glycolysis, is now recognized as a crucial player in cellular metabolism, particularly in cancer. The transport of lactate across the cell membrane is primarily mediated by monocarboxylate transporters (MCTs). In many cancer cells, elevated glycolysis leads to increased lactate production, which is then exported by MCTs to maintain intracellular pH and support a high glycolytic rate—a phenomenon known as the Warburg effect.

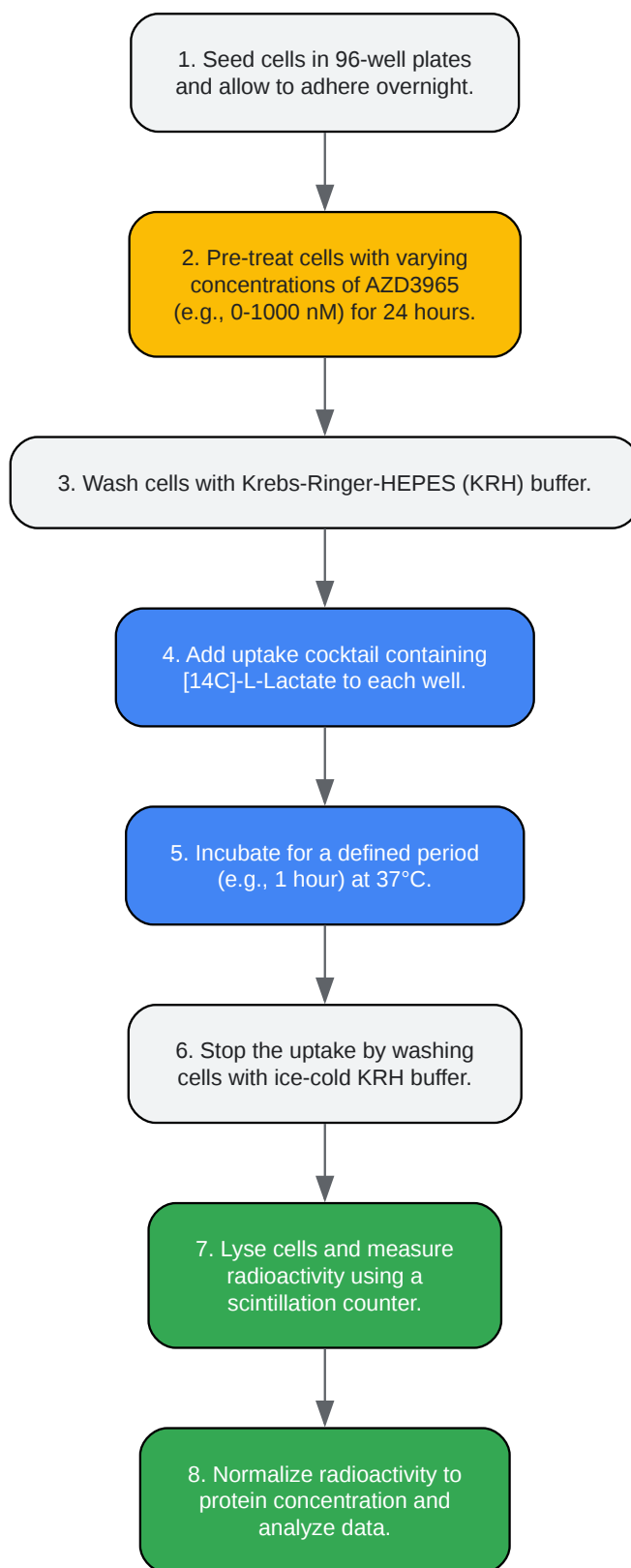
AZD3965 is a potent and selective inhibitor of MCT1, a key transporter responsible for lactate influx and efflux in various cell types.^{[1][2][3]} By blocking MCT1, **AZD3965** disrupts lactate transport, leading to intracellular lactate accumulation and subsequent metabolic stress, which can inhibit cancer cell growth.^[1] These application notes provide detailed protocols for performing lactate uptake assays using **AZD3965** to study its effects on cancer cell metabolism.

Mechanism of Action of AZD3965

AZD3965 is a small molecule inhibitor that demonstrates high affinity and selectivity for MCT1. [1] It also shows activity against MCT2 but has significantly lower or no activity against MCT3 and MCT4. [1][4] The expression levels of MCT1 and MCT4 are critical determinants of cellular sensitivity to **AZD3965**. Cells with high MCT1 and low or absent MCT4 expression are generally more sensitive to the inhibitory effects of **AZD3965**. [1] MCT4 can act as a resistance mechanism by compensating for the loss of MCT1-mediated lactate export. [1]

The inhibition of MCT1 by **AZD3965** blocks the transport of lactate across the cell membrane. In glycolytic cancer cells that rely on exporting lactate, this leads to an accumulation of intracellular lactate. [1][5] This intracellular acidification can inhibit glycolysis through a negative feedback loop and shift cellular metabolism towards oxidative phosphorylation. [5]





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